

# In-Depth Technical Guide: Deuterium Labeling in 2-Chloroethanamine-d4 Hydrochloride

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## Compound of Interest

**Compound Name:** 2-Chloroethanamine-d4hydrochloride

**Cat. No.:** B1146207

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This technical guide provides a comprehensive overview of the deuterium labeling in 2-Chloroethanamine-d4 hydrochloride (CAS No. 172333-26-5), a crucial isotopically labeled compound in pharmaceutical research and development. This document details the precise location of deuterium substitution, outlines a probable synthetic pathway, and presents relevant technical data.

## Deuterium Labeling Position

2-Chloroethanamine-d4 hydrochloride is specifically labeled with four deuterium atoms on the ethyl backbone. The systematic IUPAC name for this compound is 2-chloro-1,1,2,2-tetra(deuterio)ethanamine;hydrochloride<sup>[1]</sup>. The deuterium atoms replace all four hydrogen atoms on the two carbon atoms of the ethanamine moiety.

The structural representation clearly indicates the isotopic substitution:

Caption: Chemical structure of 2-Chloroethanamine-d4 hydrochloride.

## Quantitative Data Summary

The key quantitative data for 2-Chloroethanamine-d4 hydrochloride is summarized in the table below. This information is consistently provided by various suppliers of stable isotope-labeled

compounds.

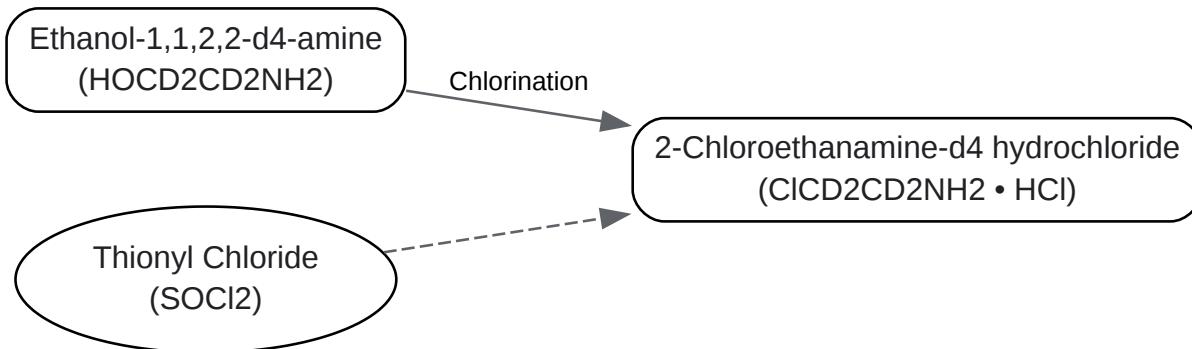
Property	Value	References
CAS Number	172333-26-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>2</sub> H <sub>3</sub> D <sub>4</sub> Cl <sub>2</sub> N	
Molecular Weight	120.01 g/mol	
Isotopic Purity	Typically ≥98 atom % D	
Unlabeled CAS No.	870-24-6	<a href="#">[1]</a>

## Proposed Synthetic Pathway

While specific, detailed experimental protocols for the synthesis of 2-Chloroethanamine-d4 hydrochloride are not readily available in peer-reviewed literature, a highly probable synthetic route can be inferred from established chemical reactions for its non-deuterated analog and the availability of deuterated starting materials.

The most likely synthetic pathway involves the chlorination of a deuterated precursor, Ethanol-1,1,2,2-d4-amine, using a chlorinating agent such as thionyl chloride (SOCl<sub>2</sub>). This reaction is a standard method for converting alcohols to alkyl chlorides<sup>[3]</sup>.

The proposed reaction scheme is as follows:



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Caption: Proposed synthesis of 2-Chloroethanamine-d4 hydrochloride.

## Detailed Experimental Protocol (Proposed)

The following is a proposed experimental protocol based on the general reaction of ethanolamines with thionyl chloride[4][5]. Note: This protocol should be adapted and optimized under appropriate laboratory safety conditions by qualified personnel.

### Materials:

- Ethanol-1,1,2,2-d4-amine (commercially available from suppliers such as Sigma-Aldrich)
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., chloroform, dichloromethane)
- Anhydrous work-up solvent (e.g., diethyl ether)

### Procedure:

- Reaction Setup: In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve Ethanol-1,1,2,2-d4-amine in an anhydrous solvent in a reaction vessel equipped with a stirrer, a dropping funnel, and a reflux condenser.
- Addition of Thionyl Chloride: Cool the solution in an ice bath. Slowly add thionyl chloride dropwise from the dropping funnel to the stirred solution. The reaction is exothermic, and the temperature should be maintained at 0-5 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux. The progress of the reaction can be monitored by a suitable analytical technique (e.g., TLC, GC-MS).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Remove the excess solvent and thionyl chloride under reduced pressure.
- Isolation and Purification: The resulting crude product can be purified by recrystallization from an appropriate solvent system to yield 2-Chloroethanamine-d4 hydrochloride as a solid.

## Analytical Confirmation

The confirmation of the deuterium labeling position and the chemical identity of 2-Chloroethanamine-d4 hydrochloride would typically be achieved through a combination of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR would show the absence of signals corresponding to the ethyl protons, confirming complete deuteration.
  - $^2\text{H}$  NMR would show signals corresponding to the deuterium atoms on the ethyl carbons.
  - $^{13}\text{C}$  NMR would show signals for the two carbon atoms, with coupling patterns indicative of attached deuterium.
- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the deuterated compound, showing a mass shift corresponding to the incorporation of four deuterium atoms compared to the unlabeled analog.

While specific analytical data for 2-Chloroethanamine-d4 hydrochloride is not publicly available in databases, the consistent product information from reputable suppliers confirms the structure and labeling.

## Conclusion

2-Chloroethanamine-d4 hydrochloride is a valuable tool for researchers, with deuterium atoms specifically located at all four positions of the ethyl group. Its synthesis is plausibly achieved through the chlorination of the corresponding deuterated ethanamine. The information provided in this guide serves as a technical resource for the effective utilization of this isotopically labeled compound in scientific research and drug development.

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## References

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